

Antimony Hydroxide: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Antimony hydroxide*

Cat. No.: *B1258205*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **antimony hydroxide** ($\text{Sb}(\text{OH})_3$). Due to the limited availability of a dedicated, extensive Safety Data Sheet (SDS) for **antimony hydroxide**, this document synthesizes available data for antimony and its compounds, with a focus on antimony trioxide (Sb_2O_3), a closely related and well-studied substance. This guide is intended to inform researchers, scientists, and drug development professionals about the potential hazards, handling procedures, and toxicological profile of **antimony hydroxide**.

Chemical and Physical Properties

Antimony hydroxide is an inorganic compound with the chemical formula $\text{Sb}(\text{OH})_3$. It exists as a white solid and is generally considered to be unstable, readily dehydrating to form antimony trioxide (Sb_2O_3)[1]. In aqueous solutions, it exists as the neutral molecule $\text{Sb}(\text{OH})_3$ and is the stable form of Sb(III) hydroxide under most pH conditions[2]. It exhibits amphoteric behavior, meaning it can react as both an acid and a base[2].

Table 1: Physical and Chemical Properties of **Antimony Hydroxide**

Property	Value	Reference
Chemical Formula	H ₃ O ₃ Sb	[2][3]
Molecular Weight	172.78 g/mol	[2][3]
CAS Number	39349-74-1	[1][2][3]
Appearance	White solid	[2]
Solubility in Water	Generally insoluble	[4]
Hydrogen Bond Donor Count	3	[2][3]
Hydrogen Bond Acceptor Count	3	[2][3]

Toxicological Information

The toxicity of antimony and its compounds is dependent on several factors including the dose, duration, and route of exposure[5][6]. Trivalent antimony compounds, such as **antimony hydroxide**, are generally considered to be more toxic than pentavalent compounds[7].

Acute Toxicity

Acute exposure to antimony compounds can cause irritation to the skin, eyes, and respiratory tract[8][9][10]. Ingestion may lead to gastrointestinal distress, including nausea, vomiting, abdominal pain, and diarrhea[6][8][10][11]. While specific LD50 and LC50 values for **antimony hydroxide** are not readily available, antimony and its compounds are considered to have high acute toxicity based on short-term oral tests in animals[9][12].

Chronic Toxicity

Long-term exposure to antimony compounds, primarily through inhalation, can lead to more severe health effects. These include pneumoconiosis (a lung disease caused by dust inhalation), chronic bronchitis, and emphysema[9][13][14]. Cardiovascular effects, such as altered electrocardiograms and increased blood pressure, have also been reported in workers exposed to antimony compounds[14][15].

Carcinogenicity

Antimony trioxide is listed as "possibly carcinogenic to humans" (Group 2B) by the International Agency for Research on Cancer (IARC) and is reasonably anticipated to be a human carcinogen by the U.S. Department of Health and Human Services[7][11][13]. Animal studies have shown that inhalation of antimony trioxide can lead to lung tumors in rats[1][9][13].

Genotoxicity

The genotoxicity of antimony compounds has produced mixed results in studies. While they do not appear to induce gene mutations in bacteria or mammalian cells, some studies have observed chromosomal aberrations at high concentrations[16]. It is suggested that the genotoxic effects may be related to indirect mechanisms such as the generation of reactive oxygen species (ROS)[16]. In vivo genotoxicity tests have generally been negative[16][17].

Reproductive and Developmental Toxicity

There is limited data on the reproductive and developmental toxicity of antimony compounds. Some studies in animals suggest that exposure to antimony may have adverse effects on reproduction and development, including decreased infant growth[7][18][19].

Table 2: Summary of Toxicological Data for Antimony and its Compounds

Endpoint	Observation	Reference
Acute Effects	Irritation of eyes, skin, respiratory tract; gastrointestinal distress.	[6][8][9][10]
Chronic Effects	Pneumoconiosis, chronic bronchitis, emphysema, cardiovascular effects.	[9][13][14]
Carcinogenicity	Antimony trioxide is possibly carcinogenic to humans (IARC Group 2B).	[1][7][11][13]
Genotoxicity	Mixed results; may cause chromosomal aberrations at high concentrations.	[16]
Reproductive/Developmental	Limited data; potential for adverse effects.	[7][18][19]

Experimental Protocols

General Handling and Storage

Given the hazardous nature of antimony compounds, strict adherence to safety protocols is essential.

- Engineering Controls: Work with **antimony hydroxide** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield should be worn.
 - Skin Protection: Impermeable gloves (such as neoprene or natural rubber) and a lab coat or protective suit (e.g., Tyvek®) are recommended to prevent skin contact[20].
 - Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is necessary. The type of respirator will depend on the potential exposure

level[20][21].

- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in areas where **antimony hydroxide** is used or stored.
- Storage: Store in a tightly sealed container in a cool, dry, well-ventilated area away from incompatible materials such as strong acids and oxidizing agents[22].

Method for Determining Aqueous Solubility

A general qualitative method for determining the solubility of an inorganic compound in water is as follows:

- Preparation: Place a small, measured amount (e.g., 25 mg) of **antimony hydroxide** into a test tube.
- Solvent Addition: Add a measured volume of deionized water (e.g., 1 mL) to the test tube.
- Mixing: Vigorously shake or stir the mixture for a set period (e.g., 60 seconds).
- Observation: Observe if the solid dissolves completely. If it does, the compound is considered soluble. If it does not, it is considered insoluble. For more quantitative results, a gravimetric method can be employed where the undissolved solid is filtered, dried, and weighed.

Protocol for Acute Oral Toxicity Testing (Based on OECD Guideline 420)

The following is a summary of the OECD 420 Fixed Dose Procedure for acute oral toxicity testing, which aims to determine the dose of a substance that causes evident toxicity.

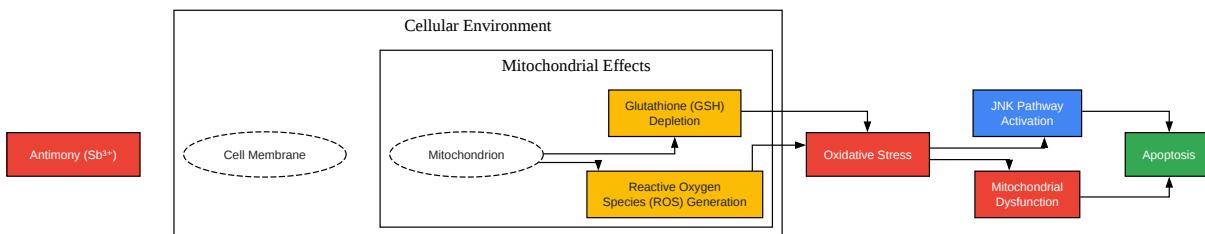
- Animal Selection: Use a single sex of a rodent species (typically female rats).
- Sighting Study: A preliminary study is conducted to determine the appropriate starting dose for the main study. A single animal is dosed at a time with fixed dose levels (5, 50, 300, 2000 mg/kg) to identify a dose that produces signs of toxicity without mortality[5][23].

- Main Study: Groups of at least 5 animals are dosed at the selected starting dose. Depending on the outcome (presence or absence of toxicity or mortality), further groups may be dosed at higher or lower fixed doses[5][23].
- Administration: The substance is administered by gavage in a constant volume[2]. The animals are fasted before dosing.
- Observation: Animals are observed for a period of at least 14 days for signs of toxicity, including changes in behavior, body weight, and any mortality[5][23].
- Necropsy: At the end of the observation period, all animals are subjected to a gross necropsy[5].

Visualizations

Toxicological Pathway of Antimony-Induced Oxidative Stress

Antimony compounds are known to induce oxidative stress, which is a key mechanism of their toxicity. This can lead to cellular damage and apoptosis (programmed cell death). The following diagram illustrates a simplified signaling pathway of antimony-induced oxidative stress.

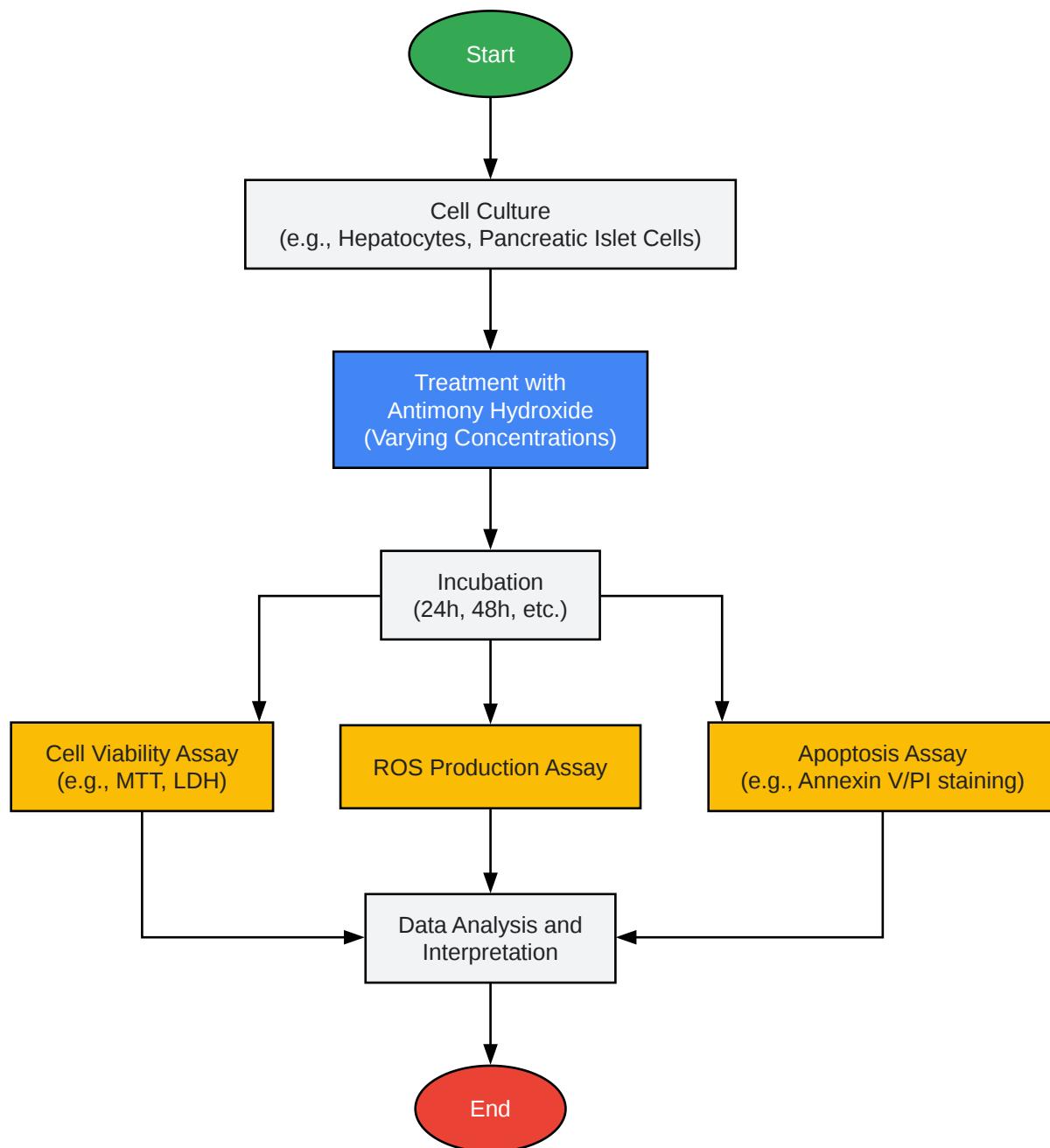


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Caption: Antimony-induced oxidative stress pathway.

Experimental Workflow for Assessing Antimony Hydroxide Cytotoxicity

The following diagram outlines a general experimental workflow for assessing the cytotoxicity of **antimony hydroxide** in a cell-based assay.



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Caption: Workflow for cytotoxicity assessment.

First Aid Measures

In case of exposure to **antimony hydroxide**, the following first aid measures should be taken:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[20].
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists[20].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention[20].
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention[22].

Accidental Release Measures

In the event of a spill of **antimony hydroxide**:

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment as described in Section 3.1.
- Containment and Clean-up: Moisten the spilled solid to prevent dust formation. Carefully sweep or vacuum (using a HEPA-filtered vacuum) the material and place it into a sealed, labeled container for disposal. Avoid washing the spill into sewers or waterways[20].
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations. Antimony compounds may be classified as hazardous waste.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire. Water spray, dry chemical, foam, or carbon dioxide can be used[20].

- Specific Hazards: While **antimony hydroxide** itself is not flammable, heating it may cause it to decompose and release toxic antimony oxide fumes.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Conclusion

Antimony hydroxide, like other trivalent antimony compounds, presents significant health risks that necessitate careful handling and adherence to stringent safety protocols. While a comprehensive, dedicated SDS for this specific compound is not readily available, the information compiled from related antimony compounds provides a robust foundation for its safe use in a research setting. Researchers and drug development professionals must be aware of its potential for acute and chronic toxicity, as well as its carcinogenic potential. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, the risks associated with working with **antimony hydroxide** can be effectively managed. Further research into the specific toxicological properties of **antimony hydroxide** is warranted to provide a more complete safety profile.

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